

stearic acid CAS number and IUPAC name

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Compound of Interest

Compound Name: Stearic Acid

Cat. No.: B042974

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An In-Depth Technical Guide to **Stearic Acid** for Researchers and Drug Development Professionals

Introduction

Stearic acid, a saturated long-chain fatty acid, is a ubiquitous compound found in both animal and vegetable fats.[1][2][3] Its versatile physicochemical properties make it an indispensable component in a myriad of applications, ranging from cosmetics and food products to industrial manufacturing.[1][3] For researchers, scientists, and professionals in drug development, **stearic acid** serves as a critical excipient and a functional ingredient in advanced drug delivery systems.[4][5][6] This technical guide provides a comprehensive overview of **stearic acid**, covering its fundamental properties, production methods, experimental protocols, and its role in biological signaling pathways.

Chemical Identification

- IUPAC Name: Octadecanoic acid[1][7][8][9][10]
- CAS Number: 57-11-4[7][9][10][11][12]

Physicochemical Properties

Stearic acid's utility in various scientific and industrial applications is dictated by its distinct physical and chemical characteristics. It is a waxy, white or yellowish solid at room temperature.[3] The long, nonpolar hydrocarbon tail renders it largely insoluble in water, but it is soluble in organic solvents such as ethanol, acetone, and dichloromethane.[2][3]

Property	Value	References
Molecular Formula	C18H36O2	[2][8][10][11][13]
Molar Mass	284.48 g/mol	[10][11]
Melting Point	69.3 °C (156.7 °F)	[3][8]
Boiling Point	361 °C (682 °F)	[8][10]
Density	0.9408 g/cm ³ (20 °C)	[10]
Solubility in water	0.00018 g/100 mL	[10]

Production and Purification

Commercial production of **stearic acid** primarily involves the processing of natural fats and oils.[14][15] The common methodologies include:

- **Hydrolysis of Triglycerides:** This is a foundational step where fats and oils are treated with hot water (approximately 100°C) to break down the triglycerides into glycerol and a mixture of fatty acids.[14][15][16] This process is also known as saponification.[1][16]
- **Fractional Distillation:** The resulting mixture of fatty acids is then separated based on their different boiling points through fractional distillation.[14][15] This allows for the isolation of **stearic acid** from other fatty acids like palmitic acid.
- **Hydrogenation:** Unsaturated fatty acids, such as oleic acid, can be converted to **stearic acid** through hydrogenation.[1][14][15] This process involves reacting the unsaturated fatty acids with hydrogen gas in the presence of a catalyst, typically nickel or palladium.[15]
- **Purification:** To achieve the high purity required for pharmaceutical and cosmetic applications, the separated **stearic acid** undergoes further purification steps like crystallization and filtration to remove any remaining impurities.[14]

Applications in Drug Development and Research

Stearic acid is a versatile excipient in the pharmaceutical industry, valued for its lubricating, emulsifying, and stabilizing properties.[4][5][6]

- **Tablet and Capsule Lubricant:** Its hydrophobic nature makes it an excellent lubricant in tablet manufacturing, preventing the formulation from sticking to the machinery and ensuring smooth tablet ejection.[\[4\]](#)[\[5\]](#)[\[17\]](#)
- **Emulsifying and Solubilizing Agent:** In topical preparations like creams and ointments, **stearic acid** functions as an emulsifier, ensuring a uniform distribution of the active pharmaceutical ingredients (APIs).[\[4\]](#)[\[5\]](#) It also aids in the solubilization of hydrophobic drugs in aqueous formulations.[\[5\]](#)
- **Stabilizer and Binder:** **Stearic acid** enhances the stability of medications by protecting active ingredients from degradation.[\[6\]](#) It also acts as a binder, improving the cohesion and mechanical strength of tablets.[\[5\]](#)[\[6\]](#)
- **Drug Delivery Systems:** Its hydrophobic properties are leveraged in the creation of lipid-based drug delivery systems. **Stearic acid** is a key component in the formation of micelles, liposomes, and solid lipid nanoparticles (SLNs), which can enhance the solubility and bioavailability of poorly water-soluble drugs and enable controlled drug release.[\[4\]](#)

Experimental Protocols

Determination of the Melting and Freezing Point of Stearic Acid

This experiment is fundamental in characterizing the purity of a **stearic acid** sample.

Objective: To determine the melting and freezing point of **stearic acid** by observing its temperature change during heating and cooling.[\[18\]](#)[\[19\]](#)

Materials:

- **Stearic acid** sample
- Boiling tube
- Beaker (400 mL)
- Thermometer

- Hot plate
- Stopwatch
- Clamp stand

Methodology:

Part 1: Heating Curve (Melting)

- Place a sample of **stearic acid** into a boiling tube.
- Set up a water bath by filling a beaker with water and placing it on a hot plate.
- Secure the boiling tube containing the **stearic acid** in the water bath using a clamp stand, ensuring the **stearic acid** is below the water level.
- Place a thermometer into the **stearic acid**.
- Gently heat the water bath.[\[18\]](#)
- Record the temperature of the **stearic acid** at regular intervals (e.g., every 30 or 60 seconds) as it heats up.[\[18\]](#)[\[19\]](#)
- Note the temperature at which the **stearic acid** begins to melt and the temperature at which it has completely melted.
- Continue recording the temperature for a few minutes after all the **stearic acid** has melted.

Part 2: Cooling Curve (Freezing)

- Turn off the hot plate and carefully remove the boiling tube from the hot water bath.
- Allow the liquid **stearic acid** to cool down at room temperature.
- Continue to record the temperature at regular intervals until the **stearic acid** has completely solidified and the temperature has dropped further.[\[18\]](#)
- Note the temperature at which the **stearic acid** begins to solidify.

Data Analysis:

- Plot a graph of temperature (Y-axis) versus time (X-axis) for both the heating and cooling data.
- The heating curve will show a plateau where the temperature remains constant during melting. This temperature is the melting point.[20]
- The cooling curve will also exhibit a plateau as the substance solidifies. This temperature represents the freezing point.[20] For a pure substance, the melting and freezing points should be the same.

Signaling Pathways and Logical Relationships

Stearic acid is not merely an inert excipient; it is also a biologically active molecule involved in various cellular signaling pathways.

Mitochondrial Regulation

Dietary **stearic acid** has been shown to regulate mitochondrial fusion and function. Ingestion of **stearic acid** leads to the stearoylation of Transferrin Receptor 1 (TfR1), which in turn reduces JNK activation, promoting mitochondrial fusion and increasing fatty acid β -oxidation.[21]

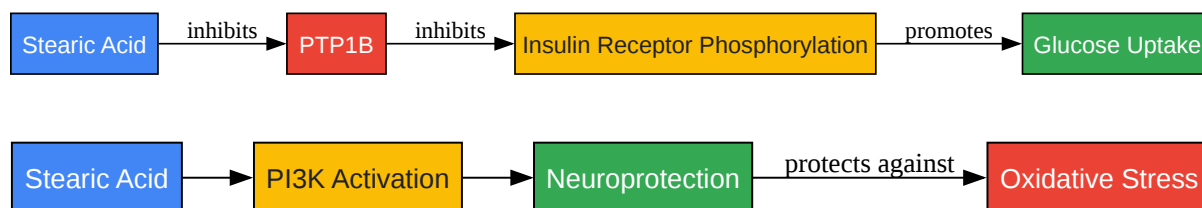


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Caption: **Stearic acid**-induced mitochondrial fusion pathway.

Insulin Signaling Pathway

Stearic acid can act as a potent inhibitor of protein tyrosine phosphatase 1B (PTP1B). By inhibiting PTP1B, **stearic acid** can enhance the phosphorylation of the insulin receptor, which may lead to increased glucose uptake into cells.[22]



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